

An In-depth Technical Guide to Chromotropic Acid Disodium Salt Dihydrate

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Compound of Interest

Compound Name: *Chromotropic acid disodium salt*

Cat. No.: *B008445*

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Introduction

Chromotropic acid disodium salt dihydrate (CAS No. 5808-22-0) is a chemical reagent widely utilized in analytical chemistry.^[1] It is particularly recognized for its application as a chromogenic agent in the detection and quantification of various substances, most notably formaldehyde and certain metal ions.^{[2][3]} This guide provides a comprehensive overview of its chemical structure, properties, and key experimental applications for researchers, scientists, and professionals in drug development.

Chemical Structure and Formula

The chemical identity of **chromotropic acid disodium salt** dihydrate is well-defined by its molecular structure and formula. It is the disodium salt of 4,5-dihydroxynaphthalene-2,7-disulfonic acid and exists in a dihydrated form.

- Molecular Formula: $C_{10}H_6Na_2O_8S_2 \cdot 2H_2O$ ^[4] or $(HO)_2C_{10}H_4(SO_3Na)_2 \cdot 2H_2O$ ^[5]
- IUPAC Name: disodium;4,5-dihydroxynaphthalene-2,7-disulfonate;dihydrate^[6]
- Synonyms: 1,8-Dihydroxynaphthalene-3,6-disulfonic acid disodium salt, 4,5-Dihydroxynaphthalene-2,7-disulfonic acid disodium salt^[5]

Physicochemical Properties

The physical and chemical properties of **chromotropic acid disodium salt** dihydrate are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental procedures.

Property	Value	References
Molecular Weight	~400.29 g/mol	[5][6][7]
Appearance	White, beige, off-white, or tan to brown powder/solid	[7][8][9][10]
Melting Point	>300 °C	[5][8]
Solubility	Soluble in water	[1][7]
pH	3.6 (10 g/L in H ₂ O at 20 °C)	[11][12]
Bulk Density	780 kg/m ³	[11][12]

Analytical Applications and Experimental Protocols

Chromotropic acid disodium salt dihydrate is a key reagent in colorimetric analysis due to its ability to form stable, colored complexes with various analytes.[1][2]

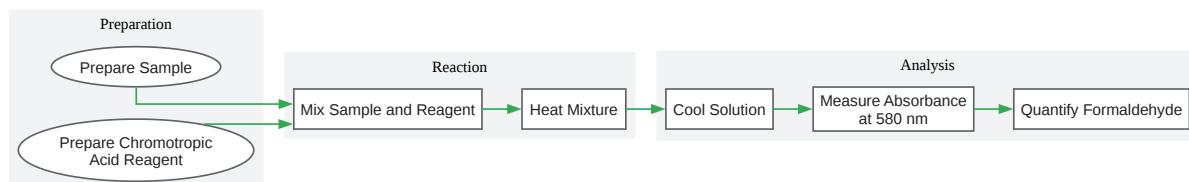
1. Determination of Formaldehyde

A primary application of this compound is the quantitative analysis of formaldehyde. The reaction between chromotropic acid and formaldehyde in the presence of concentrated sulfuric acid yields a distinct purple-colored complex, which can be quantified spectrophotometrically. The absorbance of this complex is measured at its maximum wavelength of 580 nm.[3]

Experimental Protocol for Formaldehyde Detection:

- Reagent Preparation: Prepare a solution of **chromotropic acid disodium salt** dihydrate in concentrated sulfuric acid (e.g., 75%).[3]
- Sample Preparation: Collect the sample suspected of containing formaldehyde.

- Reaction: Add a specific volume of the chromotropic acid reagent to the sample. The mixture is typically heated to facilitate the reaction.
- Measurement: After cooling, the absorbance of the resulting purple solution is measured using a spectrophotometer at 580 nm.
- Quantification: The concentration of formaldehyde in the sample is determined by comparing its absorbance to a standard curve prepared from known concentrations of formaldehyde.



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Workflow for the spectrophotometric determination of formaldehyde.

2. Determination of Nitrate

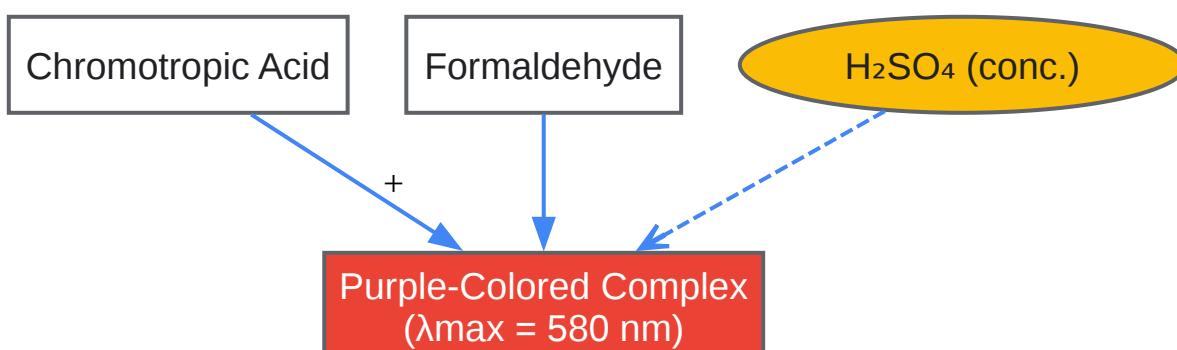
Chromotropic acid can also be used for the determination of nitrate ions. The methodology is similar to that of formaldehyde detection, involving the formation of a colored complex that can be analyzed spectrophotometrically.

Experimental Protocol for Nitrate Detection:[13]

- Reagent Preparation: Dissolve 0.20 g of **chromotropic acid disodium salt** dihydrate in 100 mL of concentrated sulfuric acid to prepare "Sample Solution A".[13]
- Standard and Sample Preparation: Pipette known volumes of a standard nitrate solution into separate volumetric flasks. For a blank, use deionized water. Add the unknown sample to

another flask.[13]

- Reaction: Add approximately 5 mL of sulfuric acid to each flask and cool in an ice bath. Then, add 2.0 mL of "Sample Solution A" to each flask, swirl, and cool again.[13]
- Measurement: Dilute the solutions to the mark with sulfuric acid and mix well. Using a spectrophotometer set at 410 nm, measure the absorbance of the standard and sample solutions against the blank.[13]
- Quantification: A linear relationship should be observed between the absorbance and the concentration of nitrate in the standards.[13] The concentration of nitrate in the sample can be determined from this calibration curve.



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Reaction of Chromotropic Acid with Formaldehyde.

Conclusion

Chromotropic acid disodium salt dihydrate is a valuable and versatile reagent in analytical chemistry. Its ability to form distinctively colored complexes with specific analytes like formaldehyde and nitrate makes it an essential tool for quantitative analysis in various scientific and industrial fields. The detailed protocols and understanding of its chemical properties provided in this guide are intended to support researchers in the effective application of this compound.

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